

An In-depth Technical Guide to 2-Chloroethyl-trimethylsilane

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Compound of Interest

Compound Name: (2-chloroethyl)trimethylsilane

CAS No.: 17336-78-6; 7787-87-3

Cat. No.: B2693847

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloroethyl-trimethylsilane (CAS No. 17336-78-6) is a bifunctional organosilane compound of interest in specialized areas of chemical synthesis. Its structure, featuring a reactive chloroethyl group and a stable trimethylsilyl moiety, offers unique synthetic possibilities. This guide provides a comprehensive overview of its core physicochemical properties, reactivity—particularly its thermal decomposition pathways—and safety considerations. It is imperative to distinguish this compound from structurally similar but distinct reagents such as (chloromethyl)trimethylsilane and 2-(trimethylsilyl)ethoxymethyl chloride (SEM-Cl) to ensure procedural accuracy and safety in the laboratory.

Core Physicochemical Properties

The fundamental properties of 2-chloroethyl-trimethylsilane are summarized below. While the molecular weight is well-documented by various chemical suppliers, a definitive experimental value for its density is not readily available in public literature.

Property	Value	Source(s)
Chemical Name	(2-Chloroethyl)trimethylsilane	N/A
CAS Number	17336-78-6	[1][2][3]
Molecular Formula	C ₅ H ₁₃ ClSi	[1]
Molecular Weight	136.70 g/mol	[1]
Density	Data not available	N/A

Reactivity and Synthetic Profile

The reactivity of 2-chloroethyl-trimethylsilane is largely dictated by the interplay between the silicon-carbon bond and the terminal chloro group. The most thoroughly documented reaction pathway is its thermal decomposition (pyrolysis).

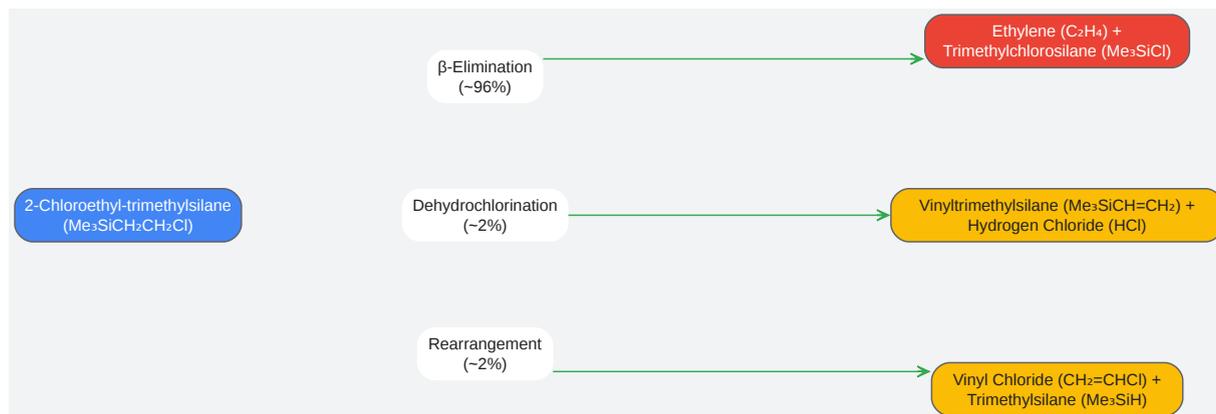
Thermal Decomposition (Pyrolysis)

Kinetic studies have shown that the pyrolysis of 2-chloroethyl-trimethylsilane can proceed through multiple pathways, highly dependent on the reaction conditions, such as the presence or absence of surface-active materials in the reaction vessel.

In a system designed to favor homogeneous decomposition, three primary reaction pathways are observed:

- **β-Elimination (Major Pathway):** The predominant reaction is a β-elimination to yield ethylene and trimethylchlorosilane. This pathway accounts for approximately 96% of the products.
- **Dehydrochlorination:** A minor pathway involves the elimination of hydrogen chloride (HCl) to form vinyltrimethylsilane.
- **Rearrangement and Fragmentation:** Another minor pathway leads to the formation of vinyl chloride and trimethylsilane.

The following diagram illustrates these competing thermal decomposition pathways.



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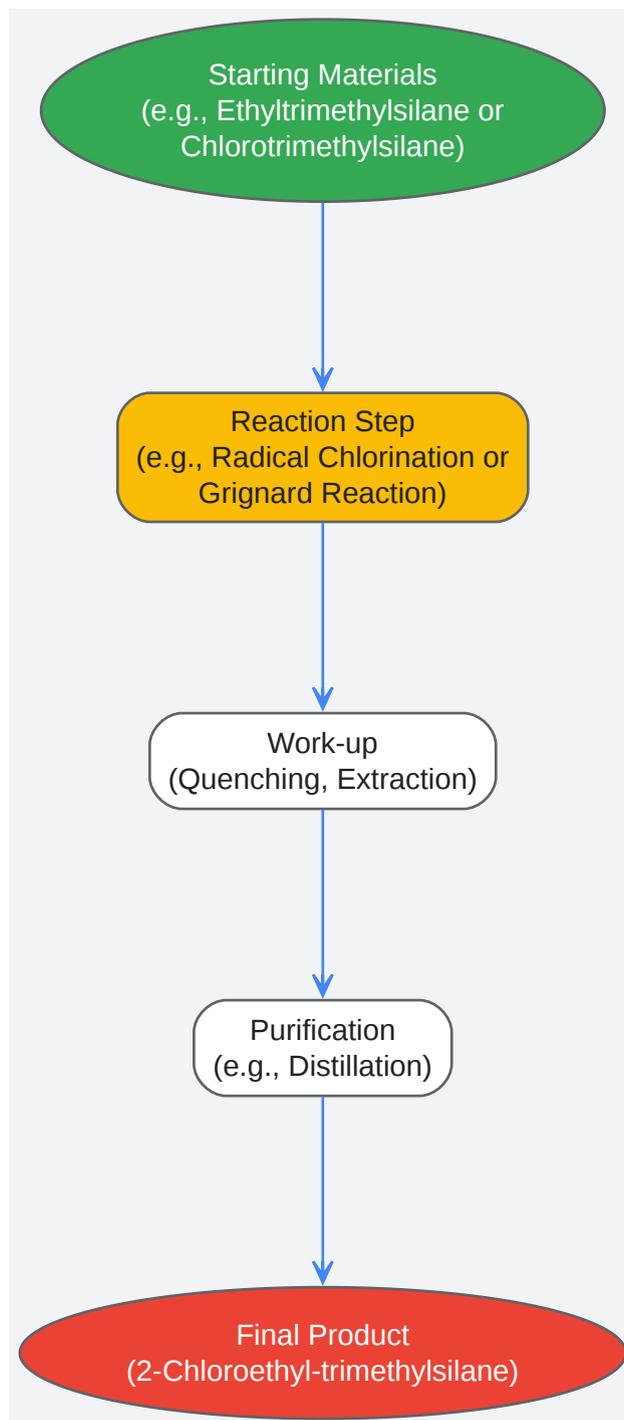
Caption: Thermal decomposition pathways of 2-chloroethyl-trimethylsilane.

It is noteworthy that in a grease-free reaction vessel, the decomposition proceeds almost exclusively via the β -elimination pathway to give ethylene and trimethylchlorosilane. This surface sensitivity highlights the critical importance of reaction vessel preparation in directing the outcome of the pyrolysis.

Synthesis

Detailed, peer-reviewed synthetic protocols for 2-chloroethyl-trimethylsilane are not widely published. However, general methods for the formation of related chloroalkylsilanes often involve either the chlorination of an existing alkylsilane or the alkylation of a chlorosilane. The synthesis of related (chloromethyl)silanes has been achieved through the free-radical chlorination of the corresponding methylsilanes using initiators like benzoyl peroxide, or via methylation reactions. These general strategies could potentially be adapted for the synthesis of 2-chloroethyl-trimethylsilane.

The following diagram outlines a generalized, hypothetical workflow for the synthesis of chloroalkylsilanes, which could be conceptually applied to the target molecule.



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Caption: Generalized workflow for chloroalkylsilane synthesis.

Applications in Research and Drug Development

Currently, there is a notable absence of published literature detailing the specific applications of 2-chloroethyl-trimethylsilane in drug development or as a common reagent in organic synthesis. While many other organosilicon compounds, such as chlorotrimethylsilane (TMSCl) and 2-(trimethylsilyl)ethoxymethyl chloride (SEM-Cl), are extensively used as protecting groups for alcohols, amines, and other functional groups, there is no evidence to suggest a similar widespread use for 2-chloroethyl-trimethylsilane.^{[4][5][6][7]} Its utility may lie in more niche applications that take advantage of its unique decomposition pathways or its bifunctional nature as an intermediate for more complex organosilicon structures.

Safety and Handling

A complete, verified Safety Data Sheet (SDS) for 2-chloroethyl-trimethylsilane (CAS 17336-78-6) is not readily available in public databases. However, based on the GHS information provided by some suppliers and the general reactivity of chlorosilane compounds, the following precautions are mandated.^[1]

- Hazard Classification: The compound is classified as a flammable liquid (H225), and it is expected to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[1]
- Signal Word: Danger.^[1]

Experimental Protocol: Safe Handling and Storage

Given its classification as a flammable and irritating compound, and the general properties of chlorosilanes, the following handling and storage protocols must be strictly observed.

- Engineering Controls: All manipulations should be conducted in a well-ventilated chemical fume hood. Use of explosion-proof electrical equipment is required.^{[1][8][9]} Ensure that an emergency eyewash station and safety shower are immediately accessible.
- Personal Protective Equipment (PPE):
 - Wear chemical-resistant gloves (e.g., nitrile rubber).
 - Wear chemical safety goggles and a face shield.

- Use a flame-retardant lab coat.
- If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.
- Handling:
 - Keep away from heat, sparks, open flames, and other ignition sources.[1]
 - Ground and bond all containers and receiving equipment to prevent static discharge.[1]
 - Use only non-sparking tools.[1]
 - Avoid contact with water and moisture, as chlorosilanes can react to produce HCl gas.
 - Avoid breathing vapors or mists.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.
 - Store away from incompatible materials such as strong oxidizing agents, acids, bases, and alcohols.
- Disposal: Dispose of waste in accordance with all local, regional, and national regulations. Do not dispose of it into the sewer system.

Disclaimer: This safety information is based on supplier data for CAS 17336-78-6 and general knowledge of chlorosilanes. A comprehensive and verified Safety Data Sheet should be consulted before any handling or use of this compound.

References

- The pyrolysis of 2-chloroethylsilanes. - University of Leicester research repository - Figshare. [\[Link\]](#)
- (2-chloroethyl)triMethyl-Silane - Aribo Biotechnology. [\[Link\]](#)

- The Role of [2-(Chloromethoxy)ethyl]trimethylsilane in Modern Pharmaceutical Synthesis - NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]
- Optimum synthesis of (chloromethyl)silanes by chlorination and methylation reactions of chloro(methyl)silanes - Scientific Research Publishing. [[Link](#)]
- Silane, (2-chloroethyl)trimethyl- Suppliers - LookChem. [[Link](#)]
- 2-CHLOROETHYLMETHYLDIMETHOXY SILANE - Gelest, Inc. [[Link](#)]
- Applications of Trimethyl Chlorosilane - Sontara. [[Link](#)]
- Chloromethyl Trimethylsilane Purification Methods And Techniques - ZM Silane Limited. [[Link](#)]
- Trimethylsilyl chloride - Wikipedia. [[Link](#)]
- Chlorotrimethylsilane | (CH₃)₃SiCl | CID 6397 - PubChem. [[Link](#)]
- Synthetic method of 2-(trimethylsilyl)
- One-Pot in Situ Formation and Reaction of Trimethyl(trichloromethyl)silane: Application to the Synthesis of 2,2,2-Trichloromethylcarbinols - Organic Chemistry Portal. [[Link](#)]
- ethyl 1-benzyl-trans-5-(trifluoromethyl) pyrrolidine-3-carboxylate - Organic Syntheses. [[Link](#)]
- Protecting Groups in Organic Chemistry: The Role of Trimethylsilyl Chloride | Aure Chemical. [[Link](#)]

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Sources

- 1. 17336-78-6[2-Chloroethyl]trimethylsilane|BLD Pharm [bldpharm.com]

- [2. lookchem.com \[lookchem.com\]](https://www.lookchem.com)
- [3. organosilicon.alfa-chemistry.com \[organosilicon.alfa-chemistry.com\]](https://www.organosilicon.alfa-chemistry.com)
- [4. nbinno.com \[nbinno.com\]](https://www.nbinno.com)
- [5. What is Chlorotrimethylsilane?_Chemicalbook \[chemicalbook.com\]](https://www.chemicalbook.com)
- [6. chemconspecialtychemicals.wordpress.com \[chemconspecialtychemicals.wordpress.com\]](https://www.chemconspecialtychemicals.wordpress.com)
- [7. Trimethylsilyl chloride - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [8. gelest.com \[gelest.com\]](https://www.gelest.com)
- [9. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
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